

# Physical properties of sec-butyl crotonate (boiling point, density)

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## Compound of Interest

Compound Name: sec-Butyl Crotonate

Cat. No.: B082481

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## Technical Guide: Physical Properties of sec-Butyl Crotonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **sec-butyl crotonate**, specifically its boiling point and density. This document outlines the established values for these properties and furnishes detailed experimental protocols for their determination in a laboratory setting. The information herein is intended to support research, development, and quality control activities where this chemical compound is utilized.

## Introduction to sec-Butyl Crotonate

**sec-Butyl crotonate** (CAS No: 10371-45-6) is an organic compound classified as an ester of crotonic acid and sec-butanol. It is a colorless liquid with a fruity odor, finding applications in the formulation of flavors and fragrances. A precise understanding of its physical properties is critical for its purification, handling, and application in various chemical processes.

## Physical Properties

The primary physical properties of **sec-butyl crotonate** are summarized in the table below. These values are compiled from various chemical data sources.

## Summary of Physical Data

Property	Value	Units
Boiling Point	166 - 166.4[1][2]	°C at 760 mmHg
Density	0.89 - 0.899[1][2][3]	g/cm <sup>3</sup>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> [2][4]	-
Molecular Weight	142.20[4]	g/mol
Flash Point	57.4[1][2]	°C
Refractive Index	1.4280 - 1.4290[2]	-

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **sec-butyl crotonate**.

### Determination of Boiling Point via the Thiele Tube Method

This method is a common and efficient way to determine the boiling point of a small liquid sample.[5]

Materials:

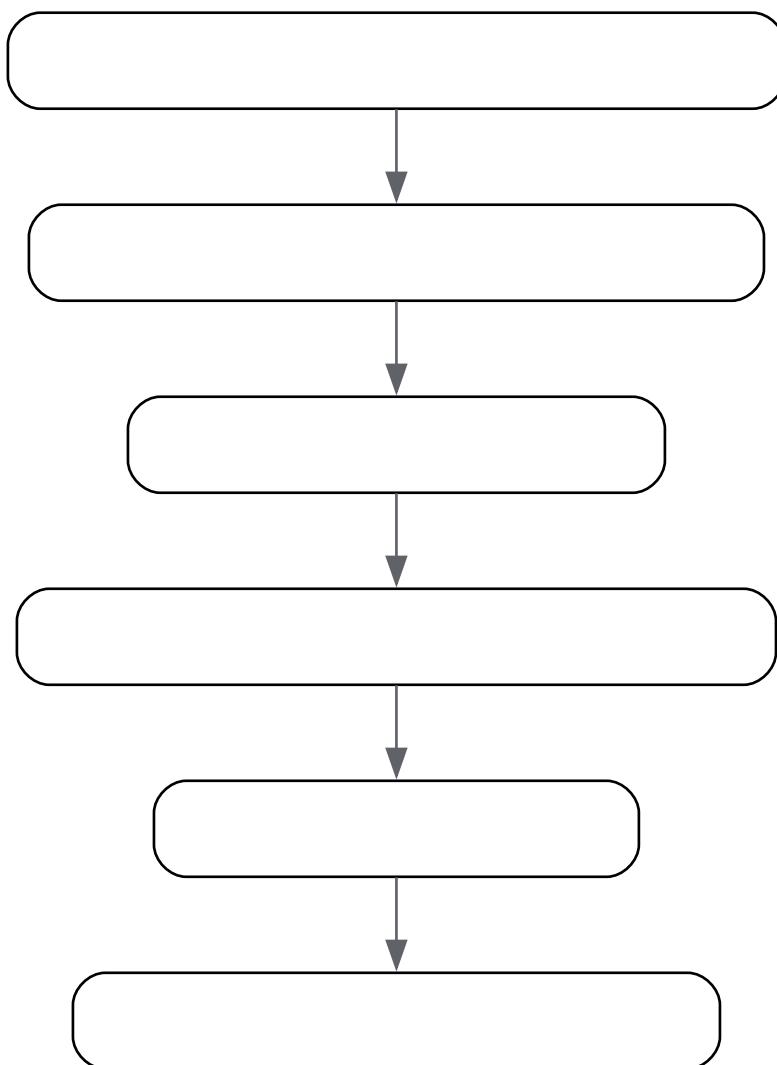
- **sec-Butyl crotonate** sample
- Thiele tube
- Mineral oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Rubber band or wire for attachment
- Bunsen burner or other heat source

**Procedure:**

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add a small amount of **sec-butyl crotonate** to the small test tube.
- Place the capillary tube, open end down, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, positioning the sample in the center of the main tube.
- Gently heat the side arm of the Thiele tube with a small flame. This will induce convection currents in the oil, ensuring uniform heating.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[5\]](#)

**Workflow for Boiling Point Determination:**



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Caption: Workflow for Boiling Point Determination.

## Determination of Density using a Pycnometer

A pycnometer is a flask with a specific volume used for the precise measurement of the density of a liquid.[6][7]

Materials:

- **sec-Butyl crotonate** sample
- Pycnometer (with a ground-glass stopper containing a capillary)

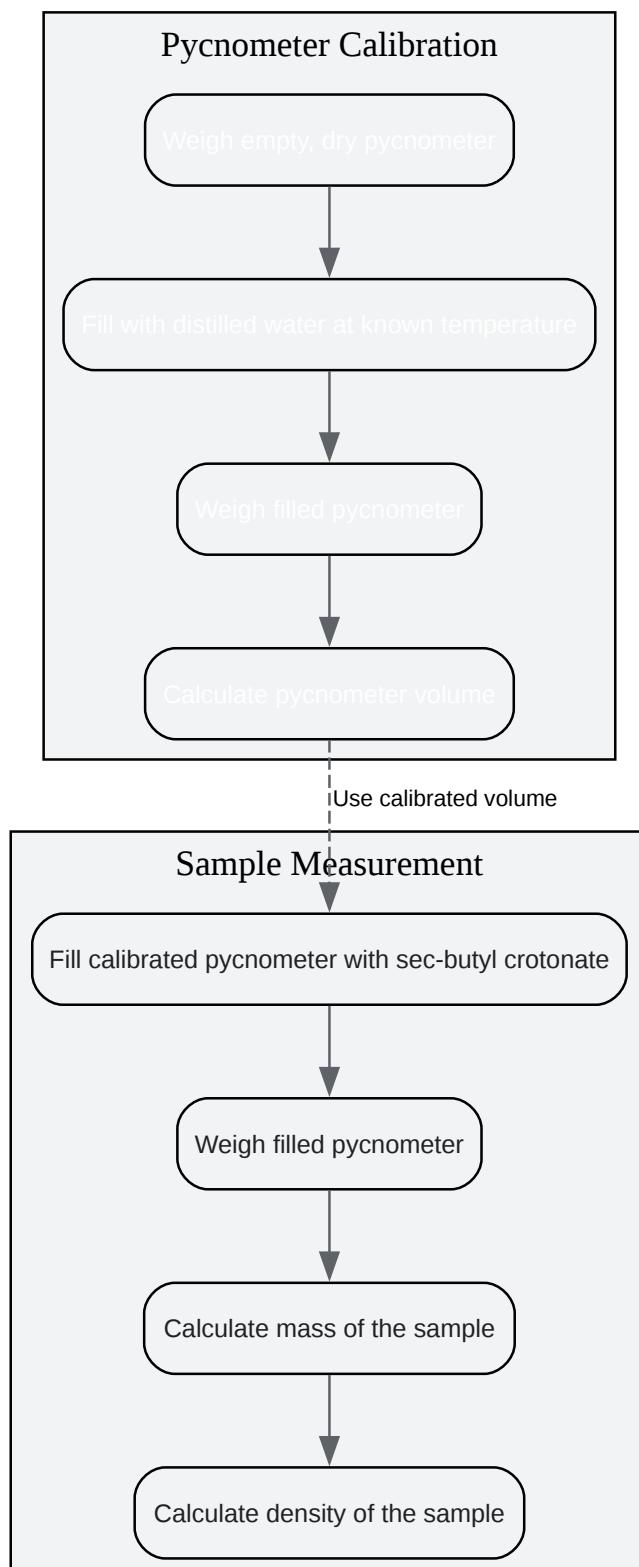
- Analytical balance
- Distilled water (for calibration)
- Thermometer
- Constant temperature water bath

**Procedure:**

- Calibration of Pycnometer Volume:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on an analytical balance ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water of a known temperature.
  - Insert the stopper, allowing excess water to exit through the capillary.
  - Dry the exterior of the pycnometer and weigh it ( $m_{\text{water}}$ ).
  - The volume of the pycnometer ( $V$ ) can be calculated using the density of water ( $\rho_{\text{water}}$ ) at the measured temperature:  $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$ .
- Measurement of **sec-Butyl Crotonate** Density:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with the **sec-butyl crotonate** sample.
  - Insert the stopper, allowing the excess liquid to escape.
  - Equilibrate the pycnometer and its contents to the same temperature as the water calibration.
  - Dry the exterior and weigh the filled pycnometer ( $m_{\text{sample}}$ ).
  - The mass of the **sec-butyl crotonate** is  $m_{\text{sample}} - m_{\text{empty}}$ .

- The density of the **sec-butyl crotonate** ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$ .

Workflow for Density Determination:

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Caption: Workflow for Density Determination.

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- To cite this document: BenchChem. [Physical properties of sec-butyl crotonate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082481#physical-properties-of-sec-butyl-crotonate-boiling-point-density\]](https://www.benchchem.com/product/b082481#physical-properties-of-sec-butyl-crotonate-boiling-point-density)

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